

Diethylene Glycol Ethyl Pentyl Ether: A Technical Whitepaper

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Compound of Interest

Compound Name:

DIETHYLENE GLYCOL ETHYL
PENTYL ETHER

Cat. No.:

B579879

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For: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Diethylene Glycol Ethyl Pentyl Ether**, a lesser-known asymmetrical glycol ether. Due to the limited publicly available data on this specific compound, this paper establishes a likely historical context based on the development of the broader class of glycol ethers. A probable synthesis route via the Williamson ether synthesis is detailed, including a comprehensive experimental protocol. Physicochemical and toxicological data are presented in tabular format, drawing from closely related and well-documented diethylene glycol ethers to provide a valuable comparative reference. This guide serves as a foundational resource for researchers and professionals interested in the properties and potential applications of this and similar long-chain asymmetrical glycol ethers.

Introduction and Historical Context

The discovery and development of **Diethylene Glycol Ethyl Pentyl Ether** are not well-documented in publicly available scientific literature or historical records. However, its origins can be understood within the broader history of glycol ethers. The commercial production of glycol ethers began in the 1920s, with Union Carbide's introduction of "Cellosolve" (ethylene glycol monoethyl ether) in 1924, followed by Butyl Cellosolve in 1928 and Methyl Cellosolve in 1929.[1] These compounds, derived from the reaction of ethylene oxide with alcohols, quickly



found widespread use as versatile solvents in industries such as paints, lacquers, and cleaning products due to their unique combination of ether and alcohol functionalities, which imparts both high solvency and water miscibility.[1][2]

The development of diethylene glycol ethers, including Diethylene Glycol Monoethyl Ether, followed as an extension of this technology.[3] These higher-boiling point solvents offered lower volatility, making them suitable for specialized applications.[4] The synthesis of asymmetrical ethers, such as **Diethylene Glycol Ethyl Pentyl Ether**, represents a further refinement, allowing for the fine-tuning of solvent properties like solvency, viscosity, and boiling point for specific applications. While the exact date of the first synthesis of **Diethylene Glycol Ethyl Pentyl Ether** is unknown, it is logical to assume it was developed as part of the ongoing exploration and optimization of glycol ether properties for industrial use.

Synthesis of Diethylene Glycol Ethyl Pentyl Ether

The most probable and versatile method for the synthesis of asymmetrical ethers like **Diethylene Glycol Ethyl Pentyl Ether** is the Williamson ether synthesis.[5] This classic organic reaction involves the reaction of an alkoxide with a primary alkyl halide.[5] For the synthesis of **Diethylene Glycol Ethyl Pentyl Ether**, there are two conceivable pathways:

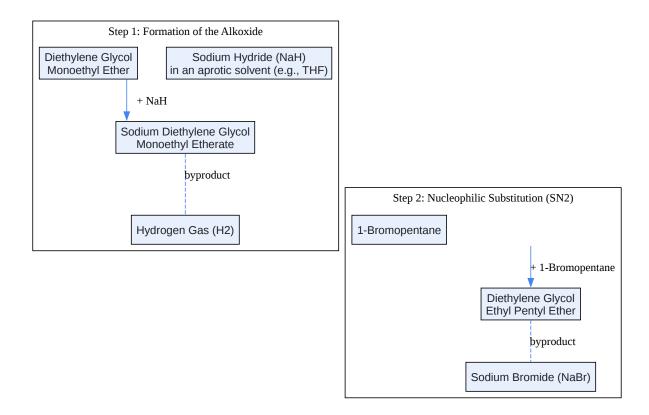
- Pathway A: The reaction of sodium diethylene glycol monoethyl etherate with a pentyl halide (e.g., 1-bromopentane).
- Pathway B: The reaction of sodium diethylene glycol monopentyl etherate with an ethyl halide (e.g., bromoethane).

Pathway A is generally preferred due to the higher reactivity and lower steric hindrance of the primary pentyl halide compared to a potentially more hindered intermediate in the alternative route.

Proposed Synthesis Pathway (Williamson Ether Synthesis)

The following diagram illustrates the proposed synthesis of **Diethylene Glycol Ethyl Pentyl Ether** via the Williamson ether synthesis, starting from diethylene glycol monoethyl ether.





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Figure 1: Proposed Williamson Ether Synthesis of Diethylene Glycol Ethyl Pentyl Ether.

Detailed Experimental Protocol

The following is a generalized experimental protocol for the synthesis of **Diethylene Glycol Ethyl Pentyl Ether** based on the Williamson ether synthesis.

Materials:



- Diethylene glycol monoethyl ether (DEGEE)
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous tetrahydrofuran (THF)
- 1-Bromopentane
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware for inert atmosphere reactions (Schlenk line, nitrogen/argon manifold)

Procedure:

- Alkoxide Formation:
 - Under an inert atmosphere (nitrogen or argon), a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a dropping funnel is charged with a suspension of sodium hydride (1.1 equivalents) in anhydrous THF.
 - Diethylene glycol monoethyl ether (1.0 equivalent) dissolved in anhydrous THF is added dropwise to the stirred suspension at 0 °C.
 - After the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently refluxed for 1-2 hours to ensure complete formation of the alkoxide. The evolution of hydrogen gas should cease.
- Ether Synthesis:
 - The reaction mixture is cooled to room temperature.
 - 1-Bromopentane (1.05 equivalents) is added dropwise to the alkoxide solution.

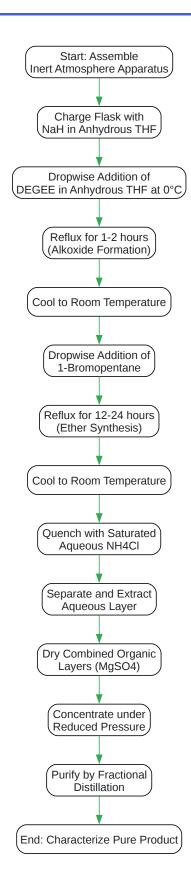


 The reaction mixture is then heated to reflux and maintained at this temperature for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).

Work-up and Purification:

- After the reaction is complete, the mixture is cooled to room temperature and the excess sodium hydride is carefully quenched by the slow, dropwise addition of a saturated aqueous ammonium chloride solution.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether or ethyl acetate.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- The crude product is then purified by fractional distillation under reduced pressure to yield pure **Diethylene Glycol Ethyl Pentyl Ether**.





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Figure 2: Experimental Workflow for the Synthesis of Diethylene Glycol Ethyl Pentyl Ether.



Physicochemical and Toxicological Properties

Specific, experimentally determined physicochemical and toxicological data for **Diethylene Glycol Ethyl Pentyl Ether** are not readily available in the literature. The following tables provide a summary of key properties for closely related diethylene glycol ethers to serve as a comparative reference.

Physicochemical Properties of Selected Diethylene

Glycol Ethers

Property	Diethylene Glycol Monoethyl Ether[6]	Diethylene Glycol Diethyl Ether[7]	Diethylene Glycol Monobutyl Ether	Diethylene Glycol Monohexyl Ether[8]
CAS Number	111-90-0	112-36-7	112-34-5	112-59-4
Molecular Formula	C6H14O3	C8H18O3	C8H18O3	C10H22O3
Molecular Weight (g/mol)	134.17	162.23	162.23	190.28
Boiling Point (°C)	196-202	180-190	231	259
Melting Point (°C)	-76	-44.3	-68	-40
Density (g/cm³ at 20°C)	0.989	0.908	0.954	0.935
Flash Point (°C)	96	71	107	127
Water Solubility	Miscible	Soluble	Miscible	Slightly Soluble

Toxicological Data for Selected Diethylene Glycol Ethers



Parameter	Diethylene Glycol Monoethyl Ether	Diethylene Glycol Diethyl Ether	Diethylene Glycol Monobutyl Ether
LD50 (Oral, Rat)	5500 mg/kg	4970 mg/kg	5660 mg/kg
Primary Hazards	Reproductive and developmental toxicity in animal studies.[9]	Low acute toxicity.[9]	Eye and skin irritant.
Carcinogenicity	Not classifiable as to its carcinogenicity to humans.	Not classifiable as to its carcinogenicity to humans.	Not classifiable as to its carcinogenicity to humans.

Disclaimer: The data presented in these tables are for analogous compounds and should be used for comparative purposes only. The properties of **Diethylene Glycol Ethyl Pentyl Ether** may differ.

Potential Applications

Given its structure as a higher-boiling, asymmetrical glycol ether, **Diethylene Glycol Ethyl Pentyl Ether** is likely to find applications in areas where specific solvency, low volatility, and good coupling properties are required. Potential applications, extrapolated from the uses of similar glycol ethers, include:

- Coatings and Inks: As a coalescing agent in latex paints and as a solvent in printing inks to control drying time and improve film formation.[10][11]
- Industrial Cleaners: As a component in heavy-duty degreasers and specialty cleaning formulations due to its ability to dissolve both polar and non-polar substances.
- Chemical Intermediate: As a starting material for the synthesis of other specialty chemicals, such as esters and plasticizers.
- Textile and Leather Industries: As a dye carrier and leveling agent in dyeing and printing processes.[10]
- Specialty Fluids: As a component in hydraulic fluids, brake fluids, and as an anti-icing agent in fuels, although less common than lower molecular weight glycol ethers.[12]



Conclusion

Diethylene Glycol Ethyl Pentyl Ether is a member of the extensive family of glycol ether solvents. While specific historical and experimental data for this compound are scarce, its synthesis can be reliably predicted to follow the Williamson ether synthesis, a robust and well-established method for producing asymmetrical ethers. By examining the properties of closely related diethylene glycol ethers, it can be inferred that **Diethylene Glycol Ethyl Pentyl Ether** is a high-boiling, low-volatility solvent with potential applications in coatings, cleaners, and as a chemical intermediate. This technical guide provides a foundational understanding of this compound for researchers and industry professionals, while also highlighting the need for further experimental investigation to fully characterize its properties and potential uses.

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